

Colchicine Profile and Experimental Data

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

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Colchicine is a well-established tricyclic alkaloid derived from the *Colchicum autumnale* plant. It is primarily known for its anti-inflammatory effects and is FDA-approved for treating gout flares, Familial Mediterranean Fever (FMF), and, more recently, for reducing cardiovascular risk in adults with established atherosclerotic disease [1] [2] [3].

The table below summarizes key experimental data and established information on colchicine's mechanism, efficacy, and safety.

Aspect	Details on Colchicine
Chemical Formula	$C_{22}H_{25}NO_6$ [1]
Primary Molecular Target	Tubulin (β -tubulin chain) [1] [4]
Key Mechanism of Action	Binds to soluble tubulin, inhibiting microtubule polymerization. Disrupts cellular processes like mitosis, cell migration, and inflammasome activation [1] [5] [3].
Primary Indications	Gout; Familial Mediterranean Fever (FMF); Cardiovascular risk reduction (brand name Lodoco) [1] [2] [3].

| **In Vitro Cytotoxicity (IC₅₀) | AT/RT Cancer Cells (in study):** • 2D BT-12: **0.016 μ M** • 2D BT-16: **0.056 μ M** • 3D BT-12 spheroid: **0.004 μ M** • 3D BT-16 spheroid: **0.023 μ M** [6] || **Selectivity (Therapeutic Index)**

| Cytotoxicity (CC_{50}) in normal human brain endothelial cells and astrocytes: $>20 \mu\text{M}$, indicating over two orders of magnitude selectivity versus AT/RT cancer cells [6]. | **Key Safety & Toxicity Concerns** | Narrow therapeutic index; Gastrointestinal effects (dose-related diarrhea, nausea, vomiting); Potential for myelotoxicity, myopathy, and drug interactions (CYP3A4, P-gp) [1] [2] [3]. |

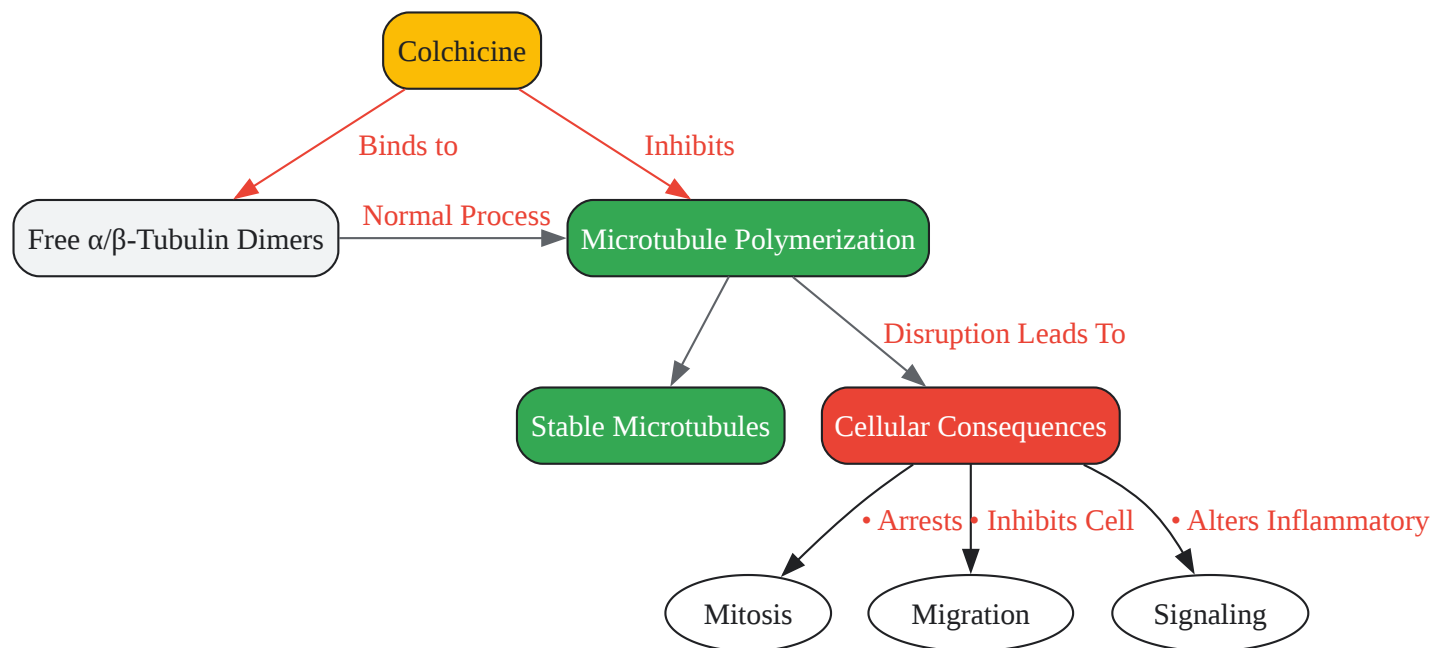
Experimental Protocol for Cytotoxicity Screening

The high-throughput screening method used to generate the IC_{50} data for colchicine in atypical teratoid/rhabdoid tumors (AT/RTs) is outlined below [6]. This protocol can serve as a reference for standardizing comparisons with other compounds like **Rosabulin**.

- **1. Cell Culture:** Use relevant cancer cell lines. In the cited study, SMARCB1-deficient AT/RT cell lines BT-12 and BT-16 were cultured. These lines exhibit different baseline chemosensitivity, providing a broader view of compound efficacy [6].
- **2. Assay Setup:**
 - **2D Culture:** Seed cells in standard monolayer culture.
 - **3D Spheroid Culture:** Generate spheroids using low-adherence plates to better mimic solid tumor properties like drug resistance and layered cell structure [6].
- **3. Compound Treatment:** Treat both 2D and 3D models with a range of concentrations of the test compound (e.g., colchicine). Include controls (e.g., DMSO as a negative control, doxorubicin as a positive control) [6].
- **4. Viability Measurement:** After a defined incubation period (e.g., 72 hours), measure cell viability using a standard assay like CellTiter-Glo for 2D cultures and an ATP-based luminescence assay for 3D spheroids [6].
- **5. Data Analysis:** Calculate the concentration that inhibits 50% of cell viability (IC_{50}) using non-linear regression analysis of the dose-response curve [6].

Mechanism of Action Visualization

The following diagram illustrates the established mechanism of action for colchicine, focusing on its disruption of microtubule dynamics.



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Suggestions for Locating Rosabulin Data

To build a complete comparison guide, I suggest you try the following approaches to find information on **Rosabulin**:

- **Search Specialized Databases:** Query professional pharmaceutical and life science databases such as:
 - CAS SciFinder or CAS STNext
 - Thomson Reuters Integrity
 - PharmaProjects
- **Check Patent Filings:** Search the USPTO, EPO, and WIPO databases for patents related to "**Rosabulin**". Patent applications often contain detailed biological experimental data.
- **Review Scientific Literature:** Conduct a targeted search on **PubMed** and **Google Scholar** using specific keywords like "**Rosabulin** tubulin binding" or "**Rosabulin** clinical trials".

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References

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